

Application Notes and Protocols: 1,2,3-Tribromopropane in Agrochemical Synthesis

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Compound of Interest

Compound Name: 1,2,3-Tribromopropane

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Introduction

1,2,3-Tribromopropane is a versatile, halogenated three-carbon building block that has historically been utilized as a soil fumigant and nematicide.^[1] Its true potential in modern agrochemical synthesis lies in its ability to serve as a precursor for a variety of functionalized intermediates. The three bromine atoms provide multiple reaction sites for nucleophilic substitution and elimination reactions, enabling the construction of complex heterocyclic structures, which are prevalent in many modern fungicides, herbicides, and insecticides.

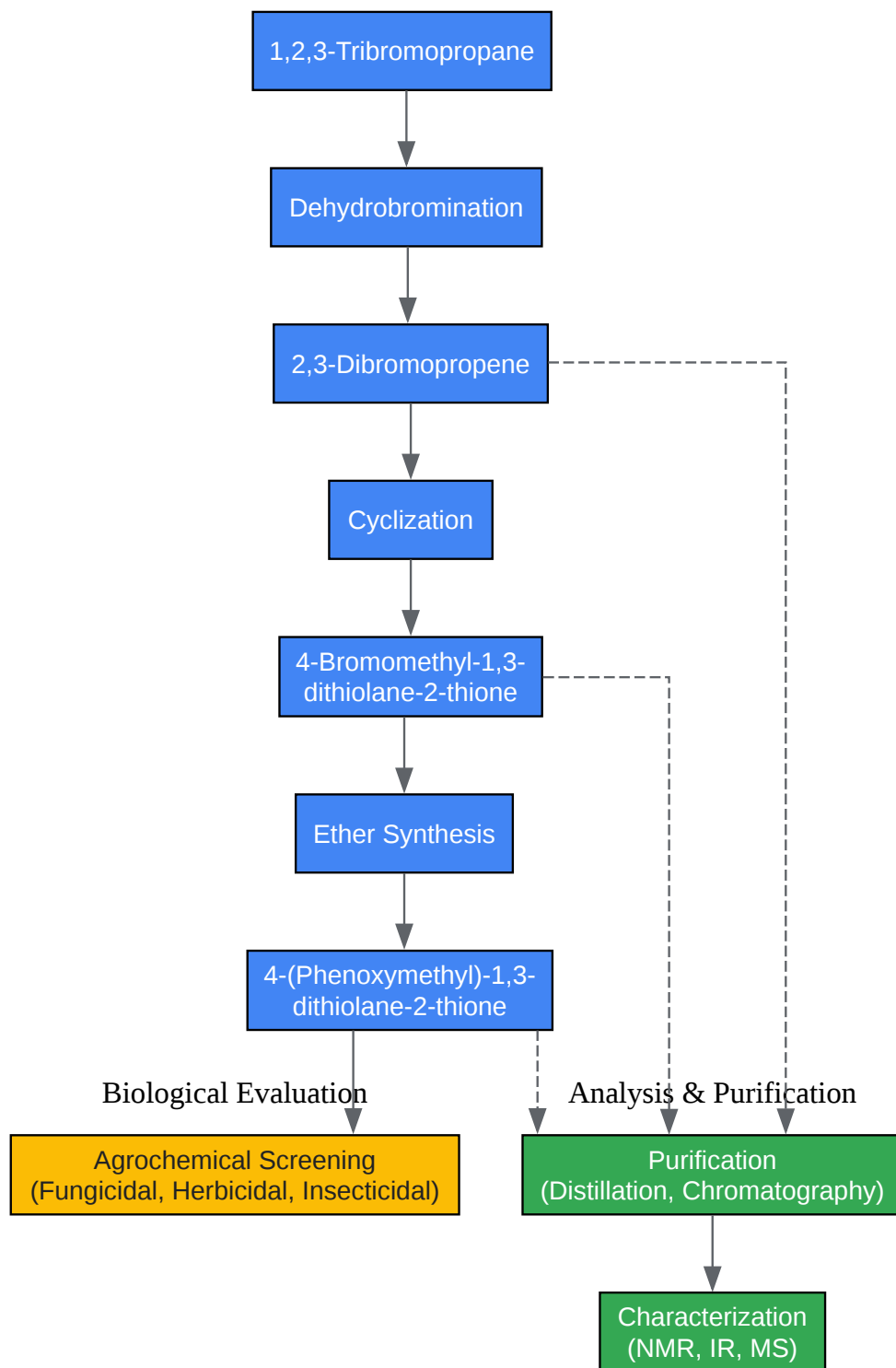
This document provides detailed application notes and experimental protocols for the use of **1,2,3-tribromopropane** in the synthesis of a potential agrochemical, 4-(phenoxymethyl)-1,3-dithiolane-2-thione. The synthesis involves a multi-step process, including the preparation of a key intermediate, 2,3-dibromopropene, followed by the formation of a dithiolane-2-thione ring system and subsequent functionalization.

Synthetic Pathway Overview

The overall synthetic scheme for the conversion of **1,2,3-tribromopropane** to the target agrochemical candidate, 4-(phenoxymethyl)-1,3-dithiolane-2-thione, is outlined below. This pathway leverages the reactivity of **1,2,3-tribromopropane** to first create a more versatile intermediate, which is then used to construct the heterocyclic core of the target molecule.



Synthesis



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References

- 1. Design, Synthesis and Fungicidal Activity of N-(thiophen-2-yl) Nicotinamide Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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